

Me-Tet-PEG8-Maleimide safety data sheet information

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Compound of Interest

Compound Name: Me-Tet-PEG8-Maleimide

Cat. No.: B15137576

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An In-depth Technical Guide on the Safe Handling of Me-Tet-PEG8-Maleimide

This guide provides comprehensive safety information for **Me-Tet-PEG8-Maleimide**, a heterobifunctional linker used in bioconjugation and drug delivery applications.^{[1][2]} Due to the absence of a specific Safety Data Sheet (SDS) for **Me-Tet-PEG8-Maleimide**, this document synthesizes data from SDSs of structurally related compounds, including PEGylated molecules and maleimide derivatives, alongside product information from suppliers. Researchers, scientists, and drug development professionals should use this guide as a reference for safe handling, storage, and disposal practices.

Chemical Identification

Me-Tet-PEG8-Maleimide is a molecule containing a methyltetrazine group, a polyethylene glycol (PEG8) spacer, and a maleimide group.^{[1][2]} The tetrazine moiety participates in inverse electron demand Diels-Alder (iEDDA) reactions, while the maleimide group reacts with thiols.^[1] The PEG8 spacer enhances solubility and provides flexibility.^[1]

Identifier	Value
Chemical Name	1-(3-(2,5-Dioxo-2,5-dihydro-1H-pyrrol-1-yl)propanamido)-N-(4-(6-methyl-1,2,4,5-tetrazin-3-yl)benzyl)-3,6,9,12,15,18,21,24-octaoxaheptacosan-27-amide
Synonyms	Me-Tet-PEG8-Maleimide
CAS Number	2143968-05-0[2][3]
Molecular Formula	C36H53N7O12[2][3]
Molecular Weight	775.85 g/mol [3]

Physical and Chemical Properties

Limited experimental data for the physical and chemical properties of **Me-Tet-PEG8-Maleimide** is publicly available. The information below is based on supplier data and general properties of similar compounds.

Property	Value	Source
Appearance	Solid.[3] Purple to purplish red. [3]	MedchemExpress[3]
Solubility	The PEG8 spacer provides excellent solubility in aqueous environments.[1]	AxisPharm[1]
Stability	The product is chemically stable under standard ambient conditions (room temperature). [4] The maleimide group degrades in aqueous media.[3] [5]	Sigma-Aldrich (for a related compound)[4], MedchemExpress[3][5]
Melting Point	Undetermined	N/A
Boiling Point	Undetermined	N/A
Flash Point	Not applicable	N/A
Decomposition Temperature	Not determined	N/A

Hazard Identification and Toxicological Information

A specific hazard classification for **Me-Tet-PEG8-Maleimide** is not available. The hazard information is inferred from related compounds. The substance is not classified as hazardous according to the Globally Harmonized System (GHS). However, as with any chemical, it should be handled with care.

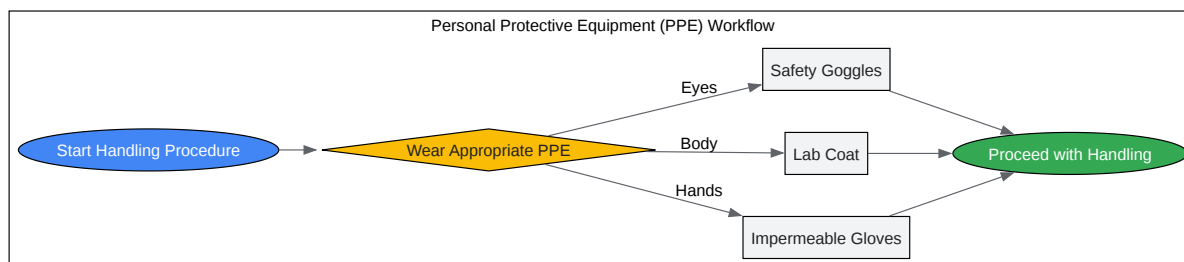
Based on data for similar compounds, **Me-Tet-PEG8-Maleimide** is not expected to be a skin or eye irritant. No sensitizing effects are known. No component of a similar product is identified as a probable, possible, or confirmed human carcinogen by IARC.[4]

Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **Me-Tet-PEG8-Maleimide** and ensuring laboratory safety.

Personal Protective Equipment (PPE)

A structured approach to PPE is essential when handling this compound.



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Caption: Recommended Personal Protective Equipment workflow.

Storage Conditions

Condition	Recommendation
Temperature	Powder: -20°C for 3 years. 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month. [3]
Atmosphere	Store in a tightly closed container.[6]
Light	Protect from light.[6]

First-Aid Measures

In case of exposure, follow these first-aid measures, which are based on general recommendations for similar chemicals.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. [7]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor. [7]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor. [7]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [7]

Accidental Release and Disposal

Accidental Release Measures

In the event of a spill, follow these steps:

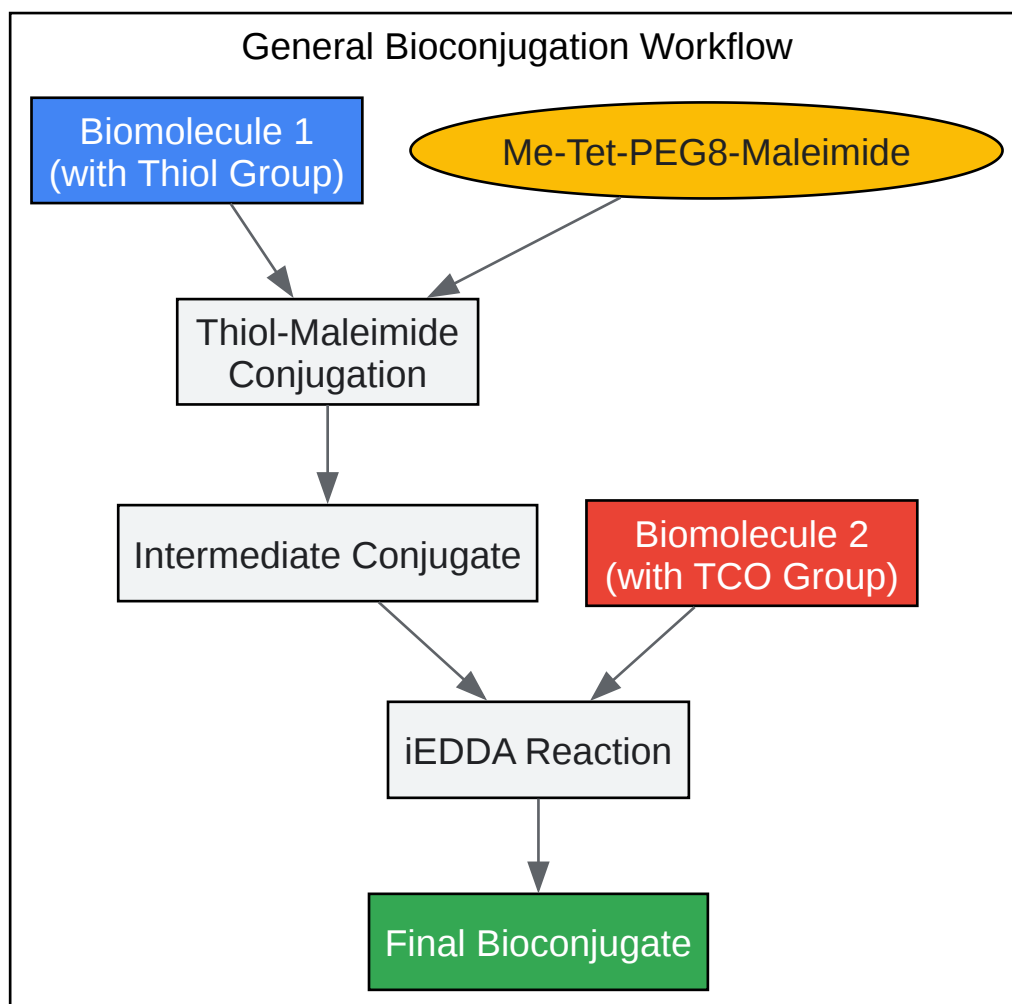
- Personal Precautions: Avoid inhalation of dust. Evacuate the danger area and consult an expert.[\[4\]](#)
- Environmental Precautions: Do not let the product enter drains.[\[4\]](#)
- Containment and Cleaning: Cover drains. Collect, bind, and pump off spills.[\[4\]](#) Pick up mechanically.

Disposal Considerations

The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[7\]](#) Do not contaminate water, foodstuffs, feed or seed by storage or disposal. Do not discharge to sewer systems.[\[7\]](#) Contaminated packaging can be triple rinsed and offered for recycling or reconditioning.[\[7\]](#)

Experimental Workflow

Me-Tet-PEG8-Maleimide is a versatile tool in bioconjugation. The following diagram illustrates a typical experimental workflow.



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Caption: A typical bioconjugation workflow using **Me-Tet-PEG8-Maleimide**.

Conclusion

While a specific, comprehensive Safety Data Sheet for **Me-Tet-PEG8-Maleimide** is not readily available, the information compiled from related compounds and supplier data provides a strong foundation for its safe use. Researchers should always adhere to standard laboratory

safety practices, including the use of appropriate personal protective equipment, and consult the provided information for guidance on handling, storage, and disposal. As with all chemicals, it is prudent to treat **Me-Tet-PEG8-Maleimide** with a high degree of care.

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